

Spectroscopic Data for 2-Bromo-4-methyl-1H-imidazole: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-4-methyl-1H-imidazole

CAS No.: 23328-88-3

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the spectroscopic data for the compound **2-Bromo-4-methyl-1H-imidazole**. Despite a comprehensive search of publicly available scientific literature and chemical databases, specific experimental spectroscopic data (NMR, IR, MS) for this compound is not readily available. This situation is not uncommon for specialized chemical intermediates.

However, to provide valuable context and guidance for researchers working with this or similar molecules, this document presents the available spectroscopic data for the closely related parent compound, 2-Bromo-1H-imidazole. Following this, detailed, generalized experimental protocols for acquiring NMR, IR, and MS data are provided. These protocols are standard methodologies applicable to the characterization of small organic molecules like **2-Bromo-4-methyl-1H-imidazole**.

Spectroscopic Data for the Related Compound: 2-Bromo-1H-imidazole

The following tables summarize the available spectroscopic data for 2-Bromo-1H-imidazole. It is crucial to note that the methyl group at the C4 position in **2-Bromo-4-methyl-1H-imidazole** will influence the spectral data, particularly the NMR shifts and the fine-structure of the peaks.

Nuclear Magnetic Resonance (NMR) Data

¹H NMR Spectrum of 2-Bromo-1H-imidazole[1]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.13	s	2H	H4, H5

¹³C NMR Spectrum of 2-Bromo-1H-imidazole

Chemical Shift (δ) ppm	Assignment
Data not available	

Note: The proton NMR shows a single peak for the two equivalent protons on the imidazole ring. For **2-Bromo-4-methyl-1H-imidazole**, one would expect to see a singlet for the remaining imidazole proton and a singlet for the methyl protons, with different chemical shifts.

Infrared (IR) Spectroscopy Data

Key IR Absorptions for 2-Bromo-1H-imidazole

Wavenumber (cm ⁻¹)	Intensity	Assignment
Data not available		

Note: For **2-Bromo-4-methyl-1H-imidazole**, one would expect to see characteristic peaks for N-H stretching (broad, ~3100-3300 cm⁻¹), C-H stretching (from the methyl and imidazole ring, ~2900-3100 cm⁻¹), C=N and C=C stretching in the aromatic ring (~1400-1600 cm⁻¹), and C-Br stretching (typically below 800 cm⁻¹).

Mass Spectrometry (MS) Data

Mass Spectrum of 2-Bromo-1H-imidazole

m/z	Relative Intensity (%)	Assignment
Data not available		

Note: For **2-Bromo-4-methyl-1H-imidazole** (Molecular Weight: 161.00 g/mol), the mass spectrum would be expected to show a molecular ion peak $[M]^+$ and a characteristic $[M+2]^+$ peak of similar intensity, which is indicative of the presence of a bromine atom. Common fragmentation patterns for imidazoles involve the loss of HCN or cleavage of the ring.

Experimental Protocols

The following are detailed, generalized protocols for obtaining the spectroscopic data for a compound such as **2-Bromo-4-methyl-1H-imidazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Weigh approximately 5-10 mg of the solid **2-Bromo-4-methyl-1H-imidazole**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or D_2O) in a clean, dry NMR tube. The choice of solvent will depend on the solubility of the compound and the desired chemical shift reference.
 - Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Instrument Setup:
 - Place the NMR tube in the spectrometer's probe.
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- Data Acquisition:

- ^1H NMR: Acquire a proton spectrum using a standard pulse sequence. Typical parameters include a $30\text{--}45^\circ$ pulse angle, a relaxation delay of 1-5 seconds, and an appropriate number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR: Acquire a carbon spectrum using a proton-decoupled pulse sequence. A larger number of scans and a longer relaxation delay are typically required due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the resulting spectrum and perform a baseline correction.
 - Calibrate the chemical shift scale using the solvent or TMS peak as a reference.
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.
 - Analyze the chemical shifts, multiplicities (splitting patterns), and coupling constants to elucidate the molecular structure.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid **2-Bromo-4-methyl-1H-imidazole** directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Instrument Setup:
 - Ensure the spectrometer and the ATR accessory are clean.
 - Collect a background spectrum of the empty ATR crystal. This will be automatically subtracted from the sample spectrum.

- Data Acquisition:
 - Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
 - The data is typically collected over a range of 4000 to 400 cm^{-1} .
- Data Processing and Analysis:
 - The resulting spectrum will be a plot of transmittance or absorbance versus wavenumber (cm^{-1}).
 - Identify the characteristic absorption bands and assign them to the corresponding functional groups in the molecule.

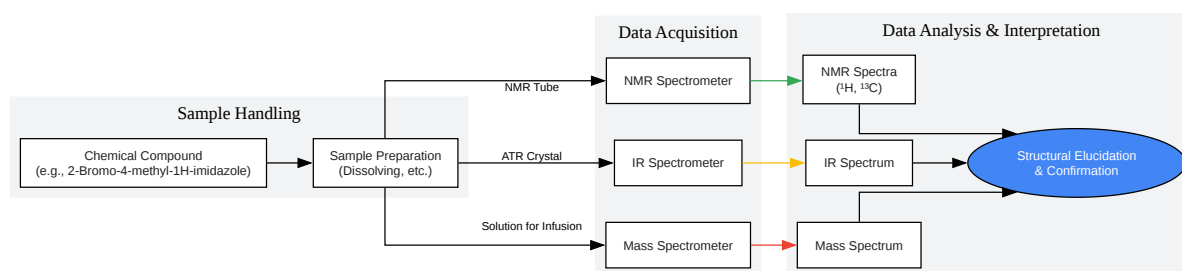
Mass Spectrometry (MS)

- Sample Preparation:
 - Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
 - The concentration should be in the range of $\mu\text{g/mL}$ to ng/mL , depending on the ionization technique and instrument sensitivity.
- Sample Introduction and Ionization:
 - Introduce the sample into the mass spectrometer. Common techniques for small molecules include:
 - Electron Ionization (EI): The sample is vaporized and bombarded with a high-energy electron beam, causing ionization and extensive fragmentation.
 - Electrospray Ionization (ESI): The sample solution is passed through a charged capillary, creating a fine spray of charged droplets. The solvent evaporates, leaving charged molecular ions. This is a "soft" ionization technique that often leaves the molecular ion intact.

- Mass Analysis:
 - The generated ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection and Data Analysis:
 - The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .
 - Identify the molecular ion peak to determine the molecular weight of the compound.
 - Analyze the fragmentation pattern to gain structural information. For compounds containing bromine, look for the characteristic isotopic pattern of the molecular ion and fragment ions.

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic characterization of a chemical compound.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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References

- 1. 2-Bromo-1H-imidazole(16681-56-4) 1H NMR [m.chemicalbook.com]
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